

Protocol for the Preparation of Bis-ANS Stock and Working Solutions

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Compound of Interest

Compound Name: *Bis-ANS dipotassium*

Cat. No.: *B1662657*

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Application Note and Protocol for Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Dianilino-1,1'-binaphthyl-5,5'-disulfonic acid (Bis-ANS) is a fluorescent probe widely utilized in biochemical and pharmaceutical research. Its utility stems from its ability to exhibit enhanced fluorescence upon binding to hydrophobic regions of macromolecules, particularly proteins. This property makes it an invaluable tool for studying protein folding, conformational changes, and the formation of protein aggregates. Accurate and consistent preparation of Bis-ANS solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of Bis-ANS stock and working solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for Bis-ANS and its solutions are summarized in the table below.

Parameter	Value	Source(s)
Chemical Properties		
Molecular Weight	672.85 g/mol	[1][2][3]
Solubility		
Dimethyl Sulfoxide (DMSO)	Up to 100 mM (approx. 67.3 mg/mL)	[1]
Water	Up to 20 mM (approx. 13.5 mg/mL)	[1]
Phosphate-Buffered Saline (PBS)	Approx. 5 mg/mL	[4]
Stock Solution		
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[4][5]
Recommended Concentration	1 mM - 50 mM	[5]
Storage Temperature	-20°C, protected from light	[4][5]
Working Solution		
Recommended Diluent	Appropriate aqueous buffer (e.g., PBS, Tris)	
Typical Concentration Range	5 µM - 50 µM	[5]
Preparation	Dilute from stock solution immediately before use	[5]

Experimental Protocols

Materials and Equipment

- Bis-ANS (4,4'-Dianilino-1,1'-binaphthyl-5,5'-disulfonic acid, dipotassium salt) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Appropriate aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), Tris buffer)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance
- Fume hood

Protocol for Preparing Bis-ANS Stock Solution (10 mM in DMSO)

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle Bis-ANS powder and DMSO in a fume hood.
- **Weighing Bis-ANS:** Accurately weigh out 6.73 mg of Bis-ANS powder using an analytical balance.
- **Dissolving in DMSO:** Transfer the weighed Bis-ANS powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Vortex the solution thoroughly until the Bis-ANS is completely dissolved. The solution should be clear.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μ L) in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light.

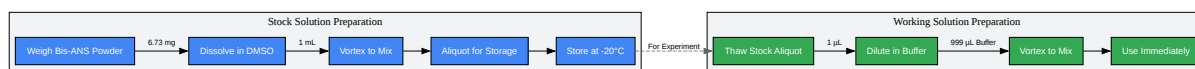
Protocol for Preparing Bis-ANS Working Solution (10 μ M in Aqueous Buffer)

- **Thaw Stock Solution:** Remove one aliquot of the 10 mM Bis-ANS stock solution from the -20°C freezer and allow it to thaw completely at room temperature, protected from light.
- **Dilution:** In a new microcentrifuge tube, pipette 999 μ L of the desired aqueous buffer (e.g., PBS). Add 1 μ L of the 10 mM Bis-ANS stock solution to the buffer. This will result in a 1:1000 dilution and a final working concentration of 10 μ M.

- Mixing: Gently vortex the working solution to ensure it is homogenous.
- Immediate Use: It is recommended to prepare the Bis-ANS working solution immediately before use for optimal performance. Do not store aqueous solutions of Bis-ANS for more than one day.[4]

Experimental Workflow

The following diagram illustrates the logical flow of preparing Bis-ANS stock and working solutions.



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Caption: Workflow for Bis-ANS solution preparation.

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